

Application Notes and Protocols for SPY001 in Functional Genomics Studies

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Compound of Interest

Compound Name: SPI-001

Cat. No.: B15575405

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Audience: Researchers, scientists, and drug development professionals.

Note: Publicly available information on a specific molecule designated "**SPI-001**" in the context of functional genomics is limited. The following application notes and protocols are based on the available data for SPY001, a novel, half-life extended monoclonal antibody developed by Spyre Therapeutics, which is a likely candidate for the intended query. SPY001 is currently in clinical development for the treatment of Inflammatory Bowel Disease (IBD).

Application Notes

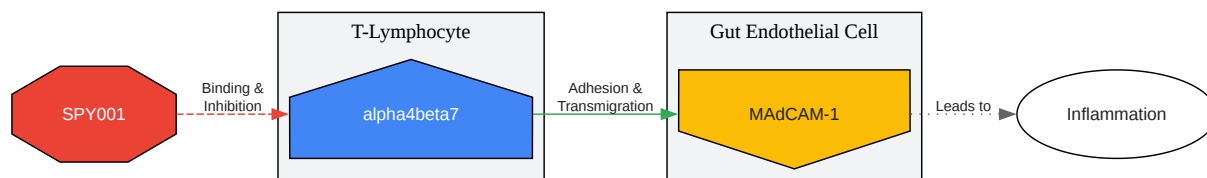
Introduction

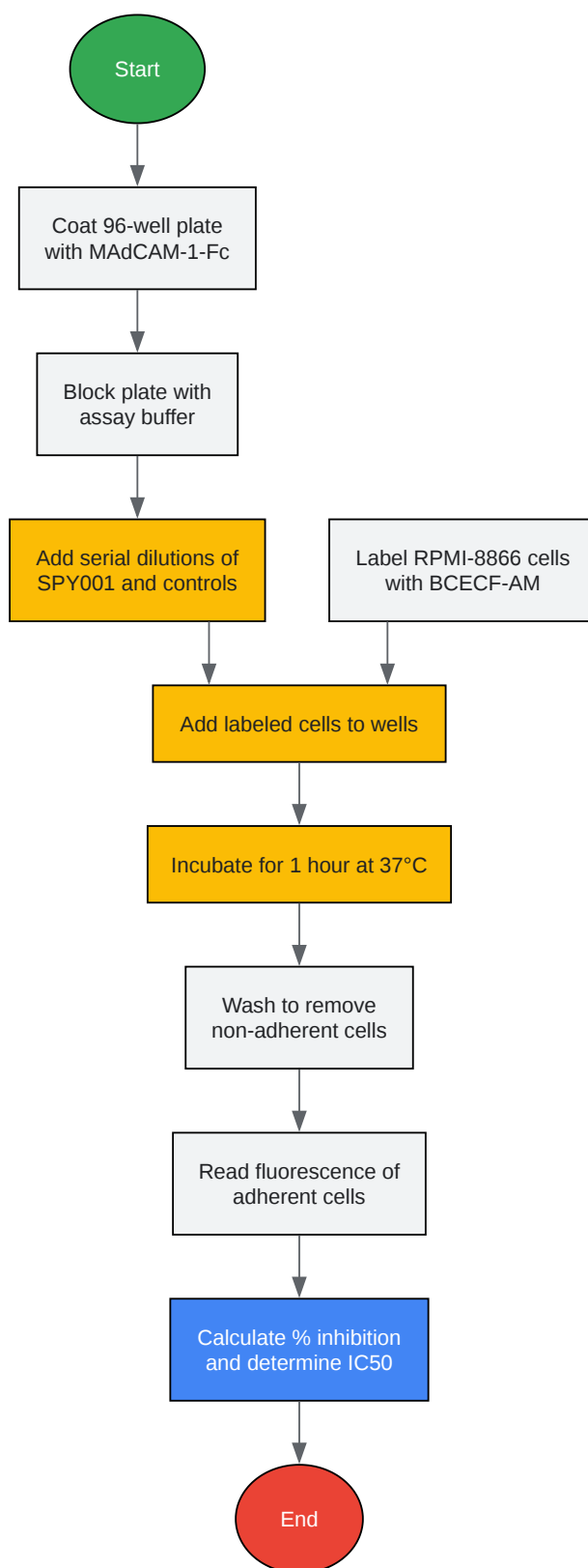
SPY001 is an investigational humanized monoclonal IgG1 antibody that targets the $\alpha 4\beta 7$ integrin.[1] This antibody is engineered with a modified Fc region (YTE modification) to extend its serum half-life.[1] The primary mechanism of action of SPY001 is the inhibition of the interaction between $\alpha 4\beta 7$ on lymphocytes and the mucosal addressin cell adhesion molecule-1 (MAdCAM-1) on endothelial cells in the gastrointestinal tract.[2][3] This blockage prevents the trafficking of pathogenic T-lymphocytes to the gut, thereby reducing inflammation. SPY001 is being developed as a potential best-in-class treatment for IBD, with the prospect of less frequent subcutaneous dosing.[4][5]

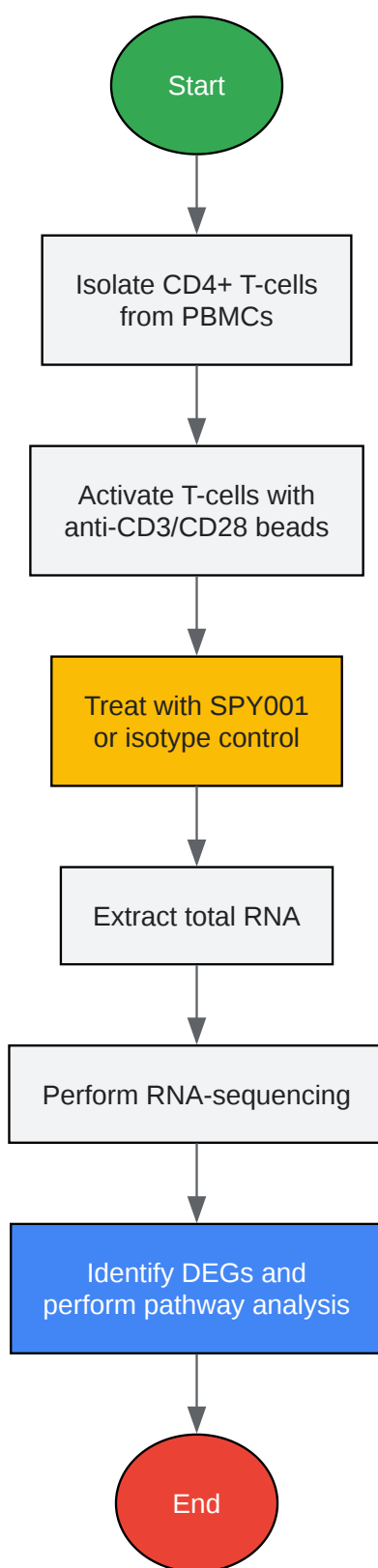
Mechanism of Action

The $\alpha 4\beta 7$ integrin is a key regulator of lymphocyte trafficking to the gut. Its interaction with MAdCAM-1, which is primarily expressed on the vascular endothelium of the gastrointestinal

tract, facilitates the adhesion and transmigration of lymphocytes into the inflamed gut tissue. SPY001 specifically binds to the $\alpha 4 \beta 7$ integrin, effectively blocking this interaction and thus mitigating the inflammatory cascade in IBD.[2][3]







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References

- 1. academic.oup.com [academic.oup.com]
- 2. SPY-001 antibody shows extended half-life for treating IBD | BioWorld [bioworld.com]
- 3. SPY-001 has significantly extended half-life compared to vedolizumab | BioWorld [bioworld.com]
- 4. Spyre Therapeutics Announces Poster Presentations at Digestive Disease Week (DDW) 2025 Including Up to Eight months of Follow-up from an Ongoing Phase 1 Trial of SPY001 | Mon, 05/05/2025 - 08:00 [ir.spyre.com]
- 5. seekingalpha.com [seekingalpha.com]
- To cite this document: BenchChem. [Application Notes and Protocols for SPY001 in Functional Genomics Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575405#spi-001-in-functional-genomics-studies]

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